In-Depth Technical Guide: 2-Benzyl-2-ethylhexanoic Acid (CAS 5343-58-8)

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Compound of Interest

Compound Name:	*2-Benzyl-2-ethylhexanoic acid*
CAS No.:	*5343-58-8*
Cat. No.:	*B14740221*

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Executive Summary

2-Benzyl-2-ethylhexanoic acid (CAS 5343-58-8) represents a class of neo-acids characterized by a quaternary

-carbon center. This structural feature imparts exceptional metabolic stability and lipophilicity, making it a valuable scaffold for drug development—specifically as a linker for prodrugs or a modifier for bioavailability. Its steric bulk also renders it effective in metal extraction ligands and as a robust intermediate in the synthesis of complex pharmaceutical agents.

This guide details the physicochemical properties, synthetic pathways, and application protocols for researchers utilizing this compound.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

The defining feature of CAS 5343-58-8 is the quaternary carbon at the 2-position, which blocks standard

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-oxidation metabolic pathways, enhancing the stability of derivatives in biological systems.

Table 1: Physicochemical Properties

Property	Value / Description	Source
CAS Number	5343-58-8	
IUPAC Name	2-Benzyl-2-ethylhexanoic acid	-
Molecular Formula	C H O	-
Molecular Weight	234.34 g/mol	Calculated
Boiling Point	~332°C (at 760 mmHg)	
pKa (Acidic)	4.02 ± 0.5 (Predicted)	
LogP (Predicted)	~4.5 - 5.2	High Lipophilicity
Density	~1.02 g/cm³	Estimated
Appearance	Viscous Colorless to Pale Yellow Oil	-
Solubility	Insoluble in water; Soluble in DCM, THF, Ethanol	-

Synthetic Pathways & Manufacturing[6]

The synthesis of **2-benzyl-2-ethylhexanoic acid** requires the construction of a quaternary carbon center. The most robust method involves the

-alkylation of ethyl 2-ethylhexanoate via a lithium enolate intermediate. This approach ensures high regioselectivity and yield.

Synthesis Protocol: -Alkylation via LDA

Rationale: Direct alkylation of the acid is difficult due to the need for two equivalents of base (dianion formation). Using the ester prevents this issue and allows for cleaner mono-alkylation

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at the tertiary carbon.

Reagents:

- Substrate: Ethyl 2-ethylhexanoate (CAS 149-57-5 ester derivative)[1]
- Base: Lithium Diisopropylamide (LDA), 2.0 M in THF/Heptane
- Electrophile: Benzyl Bromide (BnBr)
- Solvent: Anhydrous Tetrahydrofuran (THF)
- Quench: Saturated Ammonium Chloride (NH

  Cl)

Step-by-Step Methodology:

- Enolate Formation:
  - Charge a flame-dried flask with anhydrous THF (10 mL/mmol) under N

    .
  - Cool to -78°C (dry ice/acetone bath).
  - Add LDA (1.1 equiv) dropwise.
  - Add Ethyl 2-ethylhexanoate (1.0 equiv) slowly to maintain temperature < -70°C.
  - Stir for 60 minutes at -78°C to ensure complete deprotonation.
- Alkylation:
  - Add Benzyl Bromide (1.2 equiv) dropwise.
  - Stir at -78°C for 2 hours, then allow to warm to Room Temperature (RT) overnight.
- Workup:

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- Quench with sat. NH

  Cl.
- Extract with Diethyl Ether (3x).
- Dry organic layer over MgSO

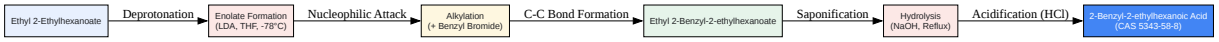
  and concentrate in vacuo.

- Hydrolysis (Ester to Acid):
  - Dissolve the crude ester in MeOH/H

    O (3:1).
  - Add NaOH (5 equiv) and reflux for 12 hours (steric hindrance requires vigorous conditions).
  - Acidify with HCl to pH 1.
  - Extract with DCM, dry, and concentrate.
- Purification:
  - Distillation under high vacuum (< 1 mmHg) is recommended due to the high boiling point.

Synthetic Workflow Diagram

The following diagram illustrates the critical control points in the synthesis pathway.



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Caption: Figure 1.[2][3] Synthetic pathway for CAS 5343-58-8 via enolate alkylation.

Applications in Drug Development[3]

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The unique structural attributes of **2-benzyl-2-ethylhexanoic acid** make it a specialized tool in medicinal chemistry.

Metabolic Stability & Prodrug Design

The quaternary carbon at the

-position creates a "neopentyl-like" steric environment. This significantly retards:

- Glucuronidation: The steric bulk prevents UDP-glucuronosyltransferase (UGT) enzymes from accessing the carboxylate, extending half-life.
- -Oxidation: The lack of an

  -proton prevents the initial dehydrogenation step in mitochondrial fatty acid oxidation.

Application Strategy: Use CAS 5343-58-8 as a lipophilic "cap" or linker for polar pharmacophores to improve Blood-Brain Barrier (BBB) penetration.

Metal Extraction & Chelation

Similar to Versatic™ Acid 10, this compound acts as a highly selective extractant for metals (e.g., Cobalt, Nickel) in hydrometallurgy. The benzyl group adds

-interaction capabilities, potentially altering selectivity profiles compared to purely aliphatic analogs.

Analytical Characterization

To validate the synthesis of CAS 5343-58-8, the following spectral signatures must be confirmed.

Table 2: Spectroscopic Markers

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Technique	Signal	Interpretation
H NMR (CDCl)	7.1-7.4 (m, 5H)	Aromatic protons (Benzyl group).
2.8-3.0 (s, 2H)	Benzylic CH (diastereotopic splitting possible).	
Absence of ~2.3 (m, 1H)	Disappearance of the -methine proton confirms quaternary center formation.	
C NMR	~180 ppm	Carboxyl Carbon (C=O).
~50-55 ppm	Quaternary -Carbon (Diagnostic peak).	
IR Spectroscopy	1700-1710 cm	Strong C=O stretch (Carboxylic Acid).
2500-3000 cm	Broad O-H stretch.	

Handling & Safety (SDS Summary)

While specific toxicological data for CAS 5343-58-8 is limited, its structural analogs (2-ethylhexanoic acid, Valproic acid) suggest specific hazards.

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.[4]

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- H361: Suspected of damaging fertility or the unborn child (based on Valproic acid analog teratogenicity).

- Precautionary Measures:
  - Wear nitrile gloves and safety goggles.
  - Handle in a fume hood to avoid inhalation of vapors during heating.

References

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